

Technical Guide: Safety Profile of 3-Bromo-2-(difluoromethoxy)pyridine

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Compound of Interest

Compound Name: 3-Bromo-2-(difluoromethoxy)pyridine

Cat. No.: B567009

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. All laboratory work should be conducted by trained professionals in a suitably equipped facility, adhering to all institutional and regulatory safety protocols.

Introduction

3-Bromo-2-(difluoromethoxy)pyridine (CAS No. 1214345-30-8) is a halogenated pyridine derivative with potential applications in pharmaceutical and agrochemical research and development.^{[1][2]} Its chemical structure, incorporating a bromine atom and a difluoromethoxy group on the pyridine ring, suggests that it may possess unique chemical reactivity and biological activity. This guide provides a summary of the available safety information for this compound and related analogues to assist researchers in its safe handling and use.

Physicochemical and Safety Data

Quantitative safety and physicochemical data for **3-Bromo-2-(difluoromethoxy)pyridine** are not readily available in the public domain. The following tables summarize the known information for the target compound and provide data from structurally similar compounds to infer potential properties and hazards.

Table 1: Physicochemical Properties of **3-Bromo-2-(difluoromethoxy)pyridine**

Property	Value	Source
CAS Number	1214345-30-8	[1] [2]
Molecular Formula	C6H4BrF2NO	[1] [2]
Molecular Weight	224.00 g/mol	[1] [2]
Appearance	Colorless to light yellow liquid	[2]
Purity	97.00%+	[3]
Storage	Store in a cool, dry, and well-ventilated area. Sealed in dry, Room Temperature.	[2] [3]
Transportation	May require cold-chain transportation.	[1]

Table 2: Hazard Information for Structurally Related Compounds

Compound	CAS Number	Hazard Statements
4-Bromo-2-(difluoromethoxy)pyridine	832735-56-5*	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[4]
3-bromo-2-(2-fluorophenoxy)pyridine	1215809-12-3	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[5]
3-Bromopyridine	626-55-1	H226: Flammable liquid and vapor. H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[6]
3-bromo-5-(difluoromethyl)-2-fluoropyridine	Not specified	H301: Toxic if swallowed. H311: Toxic in contact with skin. H331: Toxic if inhaled.[7]

Note: The CAS number provided in the source for 4-Bromo-2-(difluoromethoxy)pyridine appears to be incomplete.

Hazard Identification and Precautionary Measures

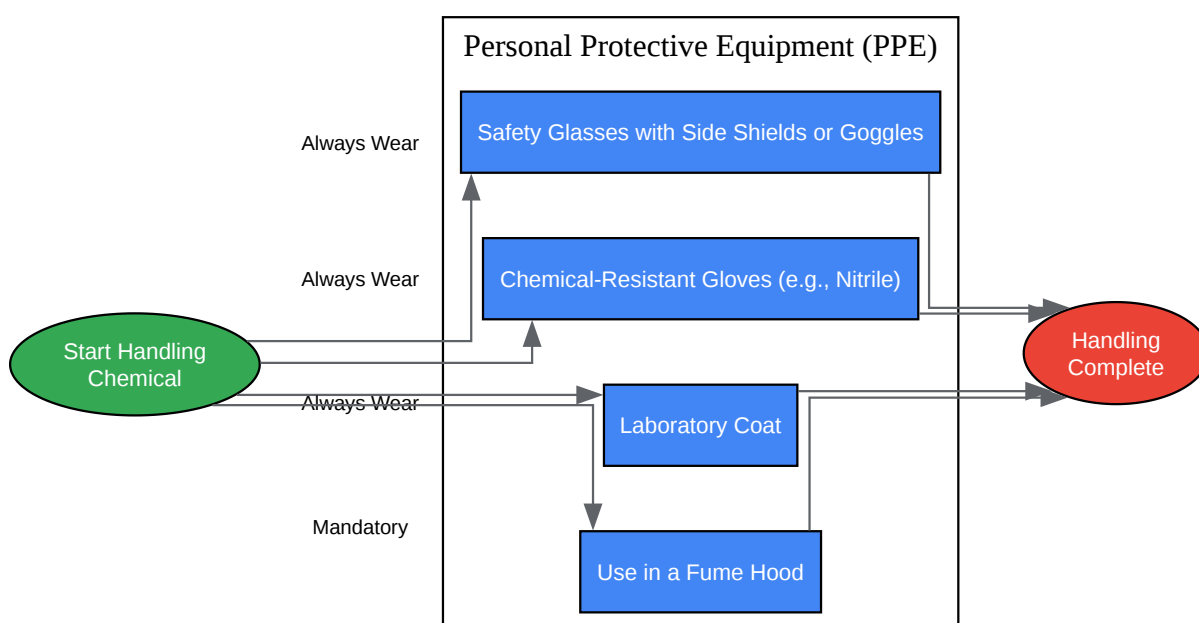
Based on the hazard classifications of structurally similar compounds, **3-Bromo-2-(difluoromethoxy)pyridine** should be handled with caution. The primary hazards are likely to be:

- Acute Oral Toxicity: Harmful or toxic if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation upon contact.

- Serious Eye Damage/Irritation: May cause serious eye irritation.
- Respiratory Tract Irritation: May cause respiratory irritation if inhaled.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is crucial. The following diagram outlines the recommended PPE for handling **3-Bromo-2-(difluoromethoxy)pyridine**.



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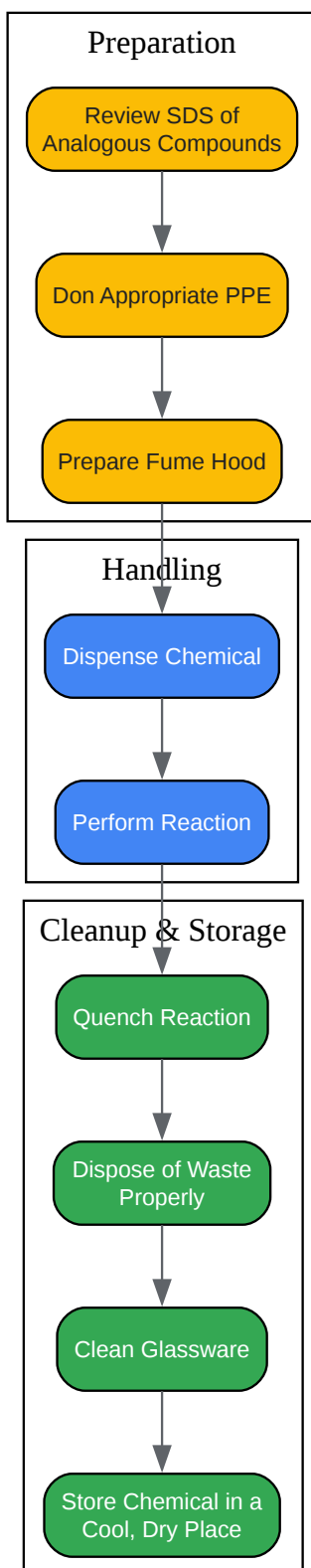
Recommended Personal Protective Equipment (PPE) for handling.

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed experimental protocols for **3-Bromo-2-(difluoromethoxy)pyridine** are not available. The following workflows are based on best practices for handling hazardous chemical liquids in a laboratory setting.

Standard Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of **3-Bromo-2-(difluoromethoxy)pyridine** in a laboratory setting.

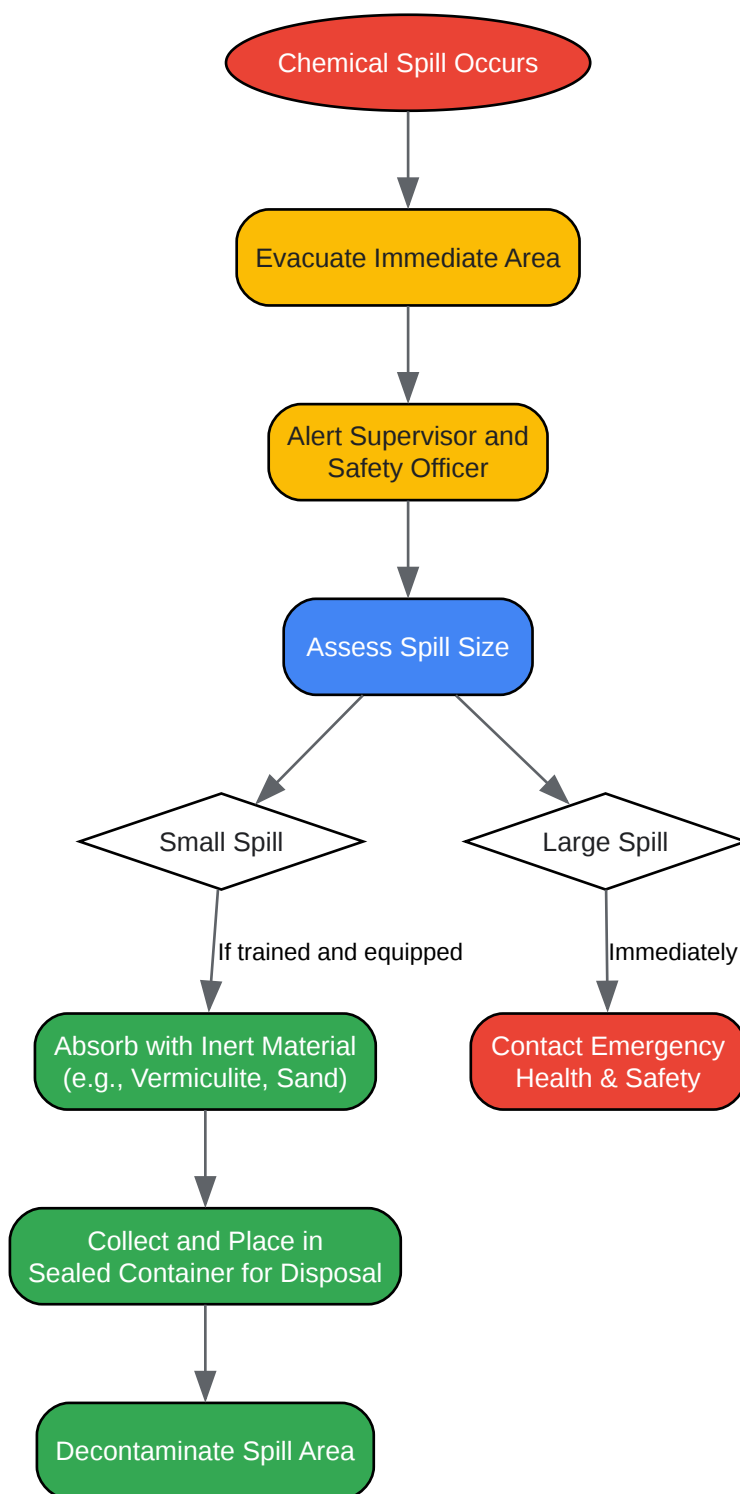


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Standard laboratory handling workflow.

Emergency Response Protocol: Spills

In the event of a spill, the following protocol, based on guidelines for similar chemicals, should be followed.^[4]



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Emergency response workflow for chemical spills.

First Aid Measures

The following first aid measures are based on the potential hazards inferred from related compounds.^{[4][5][6][7]} Medical attention should be sought in all cases of significant exposure.

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Biological Effects and Signaling Pathways

There is currently no publicly available information regarding the specific biological effects or signaling pathways associated with **3-Bromo-2-(difluoromethoxy)pyridine**. Given its intended use in drug development, it is plausible that it is designed to interact with specific biological targets, but this information is proprietary. Researchers should treat this compound as potentially biologically active and handle it with appropriate containment measures.

Conclusion

While a comprehensive safety profile for **3-Bromo-2-(difluoromethoxy)pyridine** is not yet publicly available, a review of its chemical structure and the properties of analogous compounds allows for a preliminary risk assessment. It should be handled as a potentially hazardous substance that is harmful if swallowed, and an irritant to the skin, eyes, and respiratory system. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated area, is essential. All waste materials should be disposed of in accordance with local, state, and federal regulations.

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